

Unveiling a Potent Aroma: The Discovery of 4-Methoxybutane-2-Thiol

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Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

Cat. No.: B15267830

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A pivotal molecule in the world of flavors and fragrances, **4-Methoxybutane-2-thiol**, is renowned for its intense and distinctive "catty" or blackcurrant-like aroma. Its discovery was not a singular event but rather a gradual unraveling of its presence in two seemingly unrelated natural sources: blackcurrant buds and cat urine. This technical guide delves into the key research that led to the identification and characterization of this potent sulfur-containing compound.

The Blackcurrant Connection: A French Discovery

The initial identification of **4-Methoxybutane-2-thiol** is credited to the work of French scientist Alain Latrasse and his colleagues in the 1980s. Their research on the volatile compounds responsible for the characteristic aroma of blackcurrant (*Ribes nigrum* L.) buds led them to this previously unknown molecule. A significant publication in this area is a 1986 paper by Rigaud et al., which included Latrasse as a co-author, titled "Le méthoxy-4 méthyl-2 butanethiol-2, un constituant majeur de l'arôme du bourgeon de cassis (*Ribes nigrum* L.)". This work highlighted the compound as a major contributor to the blackcurrant bud aroma.

Subsequent research by Le Quéré and Latrasse, published in 1990 in the "Journal of Agricultural and Food Chemistry," further detailed the composition of essential oils from blackcurrant buds and included gas chromatography data for **4-Methoxybutane-2-thiol**, solidifying its identity and importance in the flavor profile of this fruit.

An Unforeseen Parallel: Identification in Feline Scent Marks

While the flavor and fragrance industry was exploring the nuances of blackcurrant, a parallel discovery was emerging from the study of animal semiochemicals. The distinct and potent odor of cat urine has long been a subject of scientific curiosity. Research into the volatile organic compounds responsible for this strong scent led to the identification of a variety of sulfur-containing molecules. Among these was **4-Methoxybutane-2-thiol**, recognized as one of the three major components contributing to the characteristic odor of cat urine.

The initial research paper that first documented the presence of **4-Methoxybutane-2-thiol** in cat urine has proven difficult to pinpoint through broad searches of scientific literature. However, numerous subsequent studies confirm its status as a key odorant in feline urinary secretions. These studies often focus on the biochemical pathways that produce these volatile thiols, frequently tracing them back to a precursor amino acid called feline.

Quantitative Data

The following table summarizes available quantitative data regarding the concentration of **4-Methoxybutane-2-thiol** in blackcurrant. Data from the initial discovery papers are not fully available; however, more recent analyses of different blackcurrant cultivars provide valuable insights into the typical abundance of this compound.

Source	Cultivar/Sample	Concentration (µg/kg)	Reference
Blackcurrant Berries	Andega	4.5	(Mentioned in secondary sources reviewing blackcurrant aroma)
Blackcurrant Berries	Other Cultivars	0.16 - 0.72	(Mentioned in secondary sources reviewing blackcurrant aroma)

Experimental Protocols

While the full experimental details from the seminal discovery papers are not readily accessible, the methodologies employed for the identification of volatile sulfur compounds in natural products during that era are well-established. The following represents a likely experimental workflow for the discovery and characterization of **4-Methoxybutane-2-thiol**.

1. Sample Preparation and Extraction:

- **Blackcurrant Buds:** The essential oil was likely obtained through methods such as steam distillation or solvent extraction of the blackcurrant buds.
- **Cat Urine:** Volatile compounds from cat urine samples would have been extracted using techniques like solvent extraction or headspace analysis, where the air above the sample is collected and analyzed.

2. Gas Chromatography (GC):

- The extracted volatile compounds would be separated using a gas chromatograph. This instrument vaporizes the sample and passes it through a long, thin column. Different compounds travel through the column at different rates depending on their chemical properties, allowing for their separation.

3. Mass Spectrometry (MS):

- As the separated compounds exit the GC column, they would be introduced into a mass spectrometer. The MS bombards the molecules with electrons, causing them to break apart into charged fragments. The pattern of these fragments, known as a mass spectrum, is a unique fingerprint for each compound.

4. Sulfur-Specific Detection:

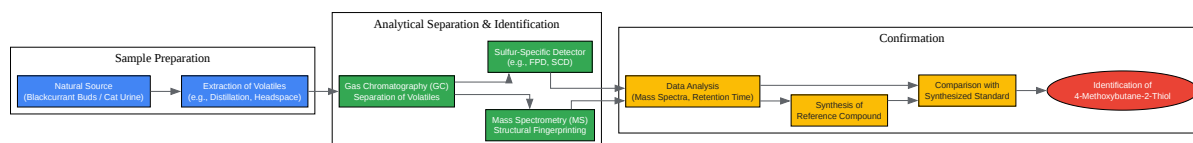
- Given the interest in sulfur-containing compounds for their potent aromas, a sulfur-specific detector, such as a flame photometric detector (FPD) or a sulfur chemiluminescence detector (SCD), was likely used in conjunction with the GC. These detectors are highly sensitive to sulfur-containing molecules, making it easier to identify them even at very low concentrations.

5. Structural Elucidation:

- By analyzing the mass spectrum and the retention time from the gas chromatograph, researchers could propose a chemical structure for the unknown compound. Confirmation of the structure would typically involve comparison with a synthesized standard of the proposed molecule.

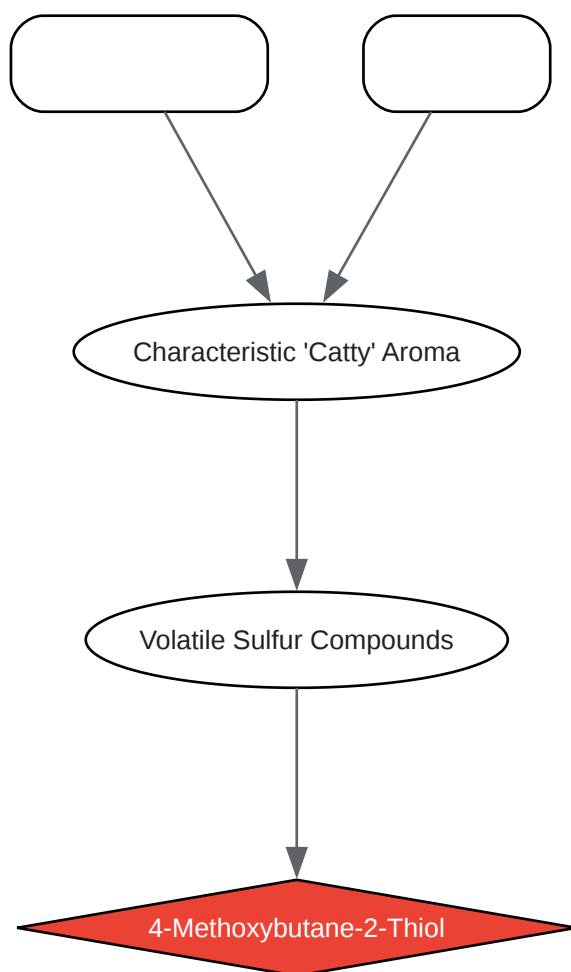
Visualizing the Discovery Process

The following diagrams illustrate the likely experimental workflow for the identification of **4-Methoxybutane-2-thiol** and a simplified representation of the logical relationship in its discovery.



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A generalized experimental workflow for the discovery of **4-Methoxybutane-2-Thiol**.



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Logical relationship in the discovery of **4-Methoxybutane-2-Thiol** from natural sources.

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